

A Comparative Analysis of Mars Rovers' Scientific Instruments: From Sojourner to Perseverance

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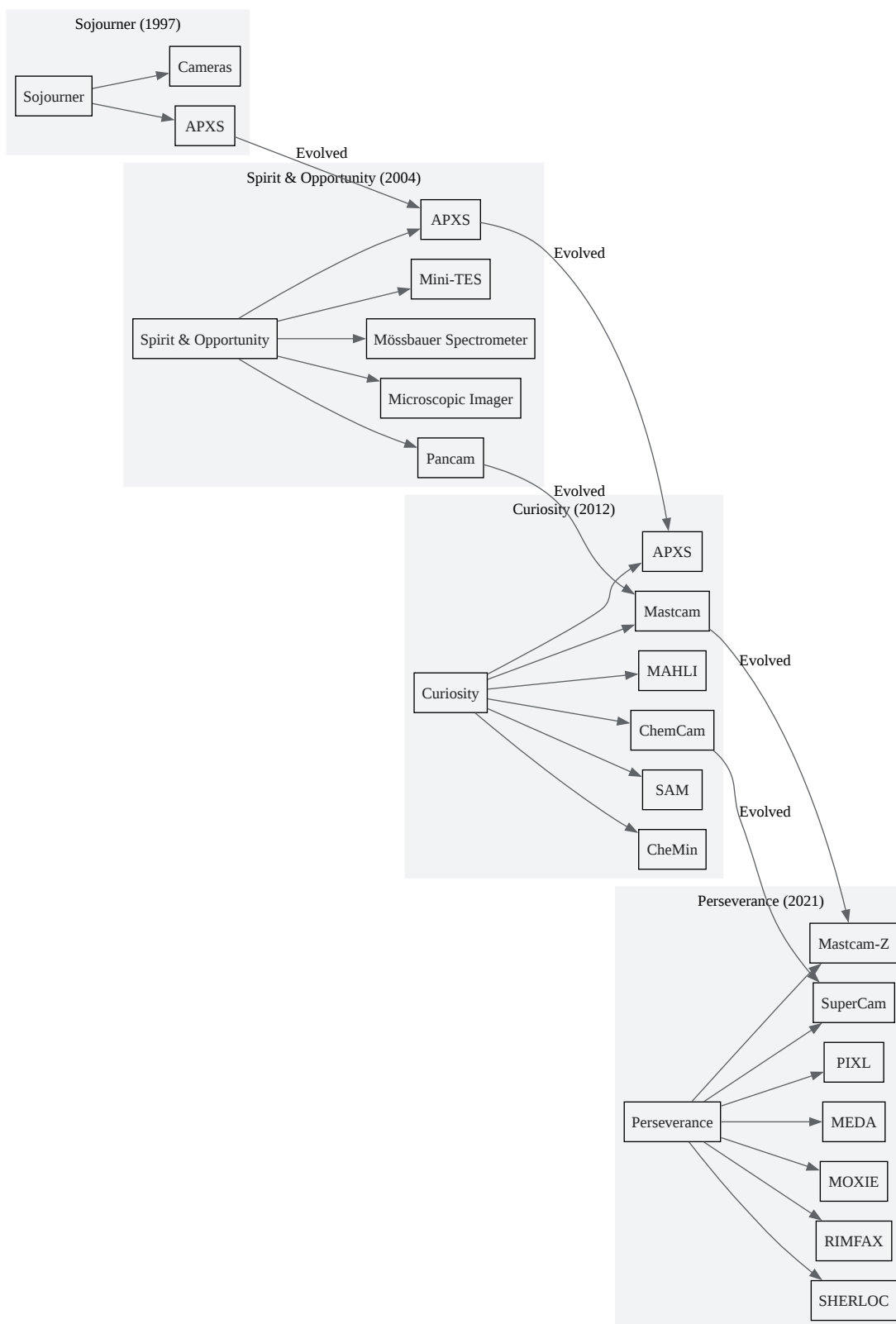
Since the first successful deployment of a robotic rover on Mars in 1997, NASA's Jet Propulsion Laboratory (**JPL**) has sent a succession of increasingly sophisticated mobile laboratories to explore the Red Planet. Each rover, from the diminutive Sojourner to the highly advanced Perseverance, has been equipped with a unique suite of scientific instruments designed to analyze the Martian environment, geology, and potential for past life. This guide provides a comparative analysis of the scientific instruments on board the five primary Mars rovers: Sojourner, Spirit and Opportunity (Mars Exploration Rovers - MER), Curiosity (Mars Science Laboratory - MSL), and Perseverance (Mars 2020).

This comprehensive overview is intended for researchers, scientists, and professionals in related fields, offering a detailed look at the capabilities of these instruments, the evolution of their design, and the experimental protocols employed in their use. Quantitative data is summarized in comparative tables, and key experimental workflows and the evolution of instrument suites are visualized through diagrams.

Evolution of Scientific Payloads

The scientific payloads of the Mars rovers have evolved significantly, reflecting advancements in technology and a deeper understanding of the Martian environment. Early missions focused on demonstrating the feasibility of roving on Mars and conducting initial compositional analyses. Later missions have carried more complex suites of instruments capable of in-depth

mineralogical and organic compound detection, paving the way for future sample return missions.



[Click to download full resolution via product page](#)**Figure 1:** Evolution of Key Scientific Instrument Suites on Mars Rovers.

Comparative Data of Scientific Instruments

The following tables provide a quantitative comparison of the key scientific instruments across the five generations of Mars rovers.

Cameras

Remote sensing and contextual imaging are fundamental to all rover missions. The camera systems have seen significant advancements in resolution, color capabilities, and 3D imaging.

Instrument	Rover	Type	Resolution	Focal Length	Field of View (FOV)
Imagers	Sojourner	2 B&W, 1 Color	484 x 768 pixels	-	-
Pancam	Spirit & Opportunity	Panoramic Camera	1024 x 1024 pixels ^{[1][2]}	43 mm ^{[1][2]}	16° x 16° ^{[1][2]}
Mastcam	Curiosity	Mast Camera	1600 x 1200 pixels ^[3]	34 mm & 100 mm ^[3]	15° & 5.1° ^[3]
Mastcam-Z	Perseverance	Mast Camera (Zoom)	1600 x 1200 pixels	28-110 mm (zoom)	25.5° - 6.2°
Microscopic Imager	Spirit & Opportunity	Microscopic Imager	1024 x 1024 pixels	-	31 µm/pixel
MAHLI	Curiosity	Mars Hand Lens Imager	1600 x 1200 pixels ^[3]	18.3 - 21.3 mm ^[3]	33.8° - 38.5° ^[3]
WATSON	Perseverance	Wide Angle Topographic Sensor for Operations and eNgineering	1600 x 1200 pixels	-	15.9 µm/pixel ^[4]

Spectrometers

Spectrometers are crucial for determining the elemental and mineralogical composition of Martian rocks and soil. The capabilities of these instruments have expanded from basic elemental analysis to include the detection of organic molecules.

Instrument	Rover	Type	Spectral Range/Energy	Key Features
APXS	Sojourner	Alpha Particle X-ray Spectrometer	Alpha particles: 5.8 MeV[5]	Determined elemental composition of rocks and soil.[5]
APXS	Spirit & Opportunity	Alpha Particle X-ray Spectrometer	-	Improved sensitivity over Sojourner's APXS.
Mössbauer Spectrometer	Spirit & Opportunity	Miniature Thermal Emission Spectrometer	-	Studied the mineralogy of iron-bearing rocks and soils.
Mini-TES	Spirit & Opportunity	Miniature Thermal Emission Spectrometer	5-29 μm	Identified minerals from their thermal infrared spectra.
APXS	Curiosity	Alpha Particle X-ray Spectrometer	-	Further improved sensitivity and faster analysis time.
ChemCam	Curiosity	Chemistry and Camera	240-850 nm[6]	Laser-Induced Breakdown Spectroscopy (LIBS) for remote elemental analysis.[7][8]
CheMin	Curiosity	Chemistry and Mineralogy	-	X-ray diffraction and fluorescence for definitive mineralogy.

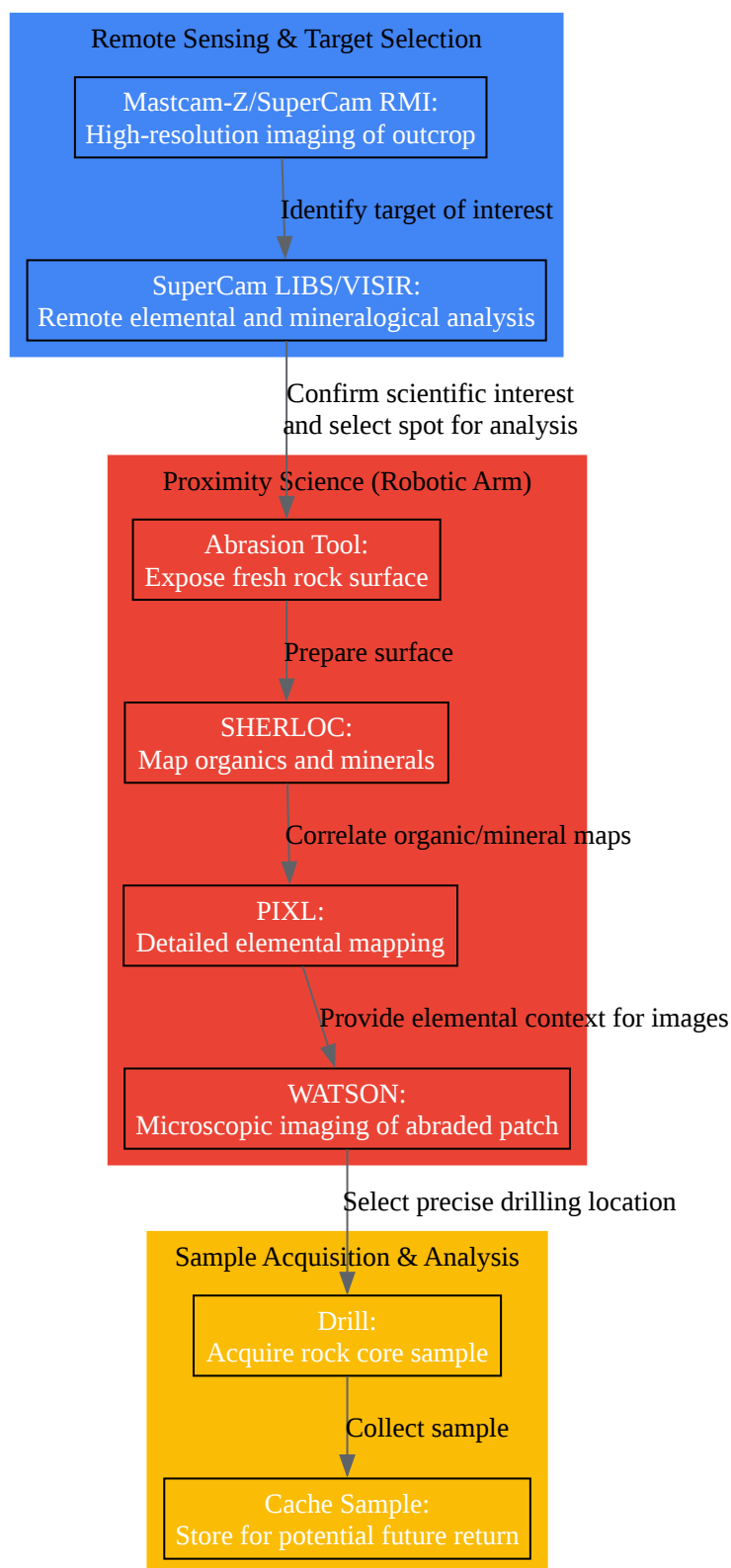
SAM	Curiosity	Sample Analysis at Mars	-	Suite of instruments to analyze gases from heated samples for organic molecules.
SuperCam	Perseverance	SuperCam	LIBS: 240-850 nm; Raman: 532 nm laser; VISIR: 0.4-0.85 μm & 1.3-2.6 μm	LIBS, Raman, and infrared spectroscopy for remote analysis of mineralogy and organic molecules. [9]
PIXL	Perseverance	Planetary Instrument for X-ray Lithochemistry	X-ray fluorescence	Micro-focus X-ray fluorescence for detailed elemental mapping of rock textures. [10] [11]
SHERLOC	Perseverance	Scanning Habitable Environments with Raman & Luminescence for Organics & Chemicals	Deep UV Raman & Fluorescence	Fine-scale detection of minerals and organic molecules. [10]

Experimental Protocols

The execution of scientific investigations on Mars follows carefully planned experimental protocols. These protocols are designed to maximize the scientific return from each instrument while operating under the constraints of power, time, and data volume.

Typical Surface Analysis Workflow

A typical workflow for analyzing a rock target with a modern rover like Curiosity or Perseverance involves a sequence of observations with different instruments, each providing a piece of the scientific puzzle.



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Figure 2: A Generalized Experimental Workflow for Surface Science on the Perseverance Rover.

Detailed Methodologies

1. Target Selection and Remote Characterization:

- Mastcam-Z/Mastcam: The process begins with panoramic and multispectral imaging of the surrounding terrain to identify geological features of interest.^[4] For a specific rock target, high-resolution stereo images are acquired to assess its morphology and context.
- SuperCam/ChemCam: The laser is then used to remotely analyze the elemental composition of the target from a distance.^{[9][12]} The laser fires multiple shots at a single point to remove dust and analyze the underlying rock.^[7] The emitted light is captured and analyzed by the spectrometers to determine the elemental composition.^{[8][13]} The Remote Micro-Imager (RMI) provides high-resolution context images of the laser spots.^[13]

2. In-Situ Analysis with the Robotic Arm:

- Abrasion: For many rock targets, the Rock Abrasion Tool (RAT) on Spirit and Opportunity, or the drill on Curiosity and Perseverance, is used to grind away the outer surface to expose fresh, unweathered material.
- Microscopic Imaging (MAHLI/WATSON): The microscopic imager is then placed close to the abraded surface to obtain high-resolution images of the rock's texture, grain size, and mineralogy.^[3]
- Elemental and Mineralogical Analysis (APXS, PIXL, SHERLOC):
 - The APXS is placed in contact with the surface to determine the abundance of major and minor elements.^[14] The analysis typically takes several hours.^[15]
 - PIXL uses a focused X-ray beam to scan the surface and create detailed maps of elemental composition, correlating chemistry with texture.^{[11][16][17]} An adaptive sampling technique can be used to spend more time on points of interest.^{[2][18]}
 - SHERLOC uses an ultraviolet laser to generate Raman and fluorescence spectra, creating maps of mineralogy and organic molecule distribution.^{[1][7]} The rover's robotic arm can be

commanded in small, quarter-millimeter steps to achieve the optimal focus for SHERLOC.

[3][6]

3. Sample Collection and Caching (Perseverance):

- Based on the data from the suite of in-situ instruments, a decision is made whether to collect a rock core sample.
- The coring drill acquires a sample, which is then sealed in a sample tube.
- The tube is stored in the rover's chassis for potential future return to Earth by a subsequent mission.

Conclusion

The scientific instruments aboard NASA's Mars rovers have dramatically advanced our understanding of the Red Planet. From the pioneering elemental analysis of Sojourner's APXS to the sophisticated organic molecule detection of Perseverance's SHERLOC and SuperCam, each generation of instruments has built upon the last, enabling more complex and nuanced scientific investigations. The carefully orchestrated experimental protocols allow for a synergistic use of the instrument suite, providing a comprehensive characterization of the Martian surface. The data collected by these remarkable robotic geologists continue to fuel new discoveries and bring us closer to answering the fundamental question of whether life ever existed on Mars.

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